Calculating metabolic flux ratios with D-Fructose-d7 data.

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Compound of Interest

Compound Name:	*D-Fructose-d7*
Cat. No.:	*B1161163*

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Application Note: Metabolic Flux Analysis using [U-$^{2}H_{7}$]-D-Fructose

Abstract

This application note details the protocol and analytical framework for using fully deuterated D-Fructose ([U-$^{2}H_{7}$]-Fructose) to quantify metabolic flux ratios in hepatic and intestinal models. Unlike ^{13}C-tracers, which track carbon backbones, ^{2}H-tracers provide unique visibility into redox metabolism (NADPH synthesis), solvent exchange rates, and pathway directionality (e.g., Gluconeogenesis vs. Glycolysis). This guide addresses the specific fragmentation patterns of Fructose-d7, the calculation of triose-phosphate cycling, and the quantification of de novo lipogenesis (DNL) contribution.

The Tracer Logic: Why [U-$^{2}H_{7}$]-Fructose?

D-Fructose-d7 contains deuterium at all non-exchangeable carbon-bound positions (C1–C6). Its utility lies in its distinct cleavage pattern by Aldolase B and the subsequent fate of the deuterium atoms.

- Pathway Entry: Fructose bypasses the rate-limiting enzyme Phosphofructokinase-1 (PFK-1), entering glycolysis at the triose phosphate level via Fructokinase (KHK) and Aldolase B.

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- The Aldolase Split: Fructose-1-P (F1P) is cleaved into:
  - Dihydroxyacetone Phosphate (DHAP): Inherits C1–C3 (Contains 3 Deuteriums).
  - Glyceraldehyde (GA): Inherits C4–C6 (Contains 4 Deuteriums).
- The Flux Ratio Marker: The equilibration between DHAP and Glyceraldehyde-3-Phosphate (GAP) via Triose Phosphate Isomerase (TPI) involves proton exchange with the solvent (water).
  - Scenario A (Low Cycling): High retention of the d3/d4 patterns.
  - Scenario B (High Cycling): Extensive loss of deuterium at the C3 position of DHAP (becoming C2 of GAP), resulting in mass shifts from M+3/M+4 to M+2/M+3.

This "Deuterium Bleaching" allows for the calculation of precise flux ratios between fructolysis and triose cycling.

Experimental Protocol

Reagents & Materials[1]

- Tracer: D-Fructose [1,1,3,4,5,6,6-$^{2}H_{7}$] (>98% purity, >99% enrichment).
- Quenching Solution: 80:20 Methanol:Water (pre-chilled to -80°C).
- Internal Standards: [U-$^{13}C_{6}$]-Glucose and [U-$^{13}C_{16}$]-Palmitate (for quantification).
- Derivatization Agents: Methoxyamine hydrochloride (MOX) in pyridine; N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).

In Vitro Workflow (Primary Hepatocytes/HepG2)

- Starvation: Incubate cells in glucose/fructose-free media for 1 hour to deplete cytosolic metabolite pools.
- Pulse Labeling: Replace media with maintenance media containing 5 mM [U-$^{2}H_{7}$]-Fructose.

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  - Timepoints: 0, 15, 30, 60, 120 minutes (Steady state is typically reached by 120m for central carbon metabolites).

- Metabolism Quenching (Critical):
  - Rapidly aspirate media.
  - Immediately add 1 mL -80°C 80% Methanol.
  - Note: Do not wash with PBS prior to quenching; the time delay alters glycolytic intermediates.
- Extraction: Scrape cells on dry ice. Vortex vigorously. Centrifuge at 14,000 x g for 10 min at 4°C. Collect supernatant.

In Vivo Workflow (Mouse Model)

- Administration: Oral gavage (2 g/kg body weight) of [U-$^{2}H_{7}$]-Fructose solution.
- Sampling: At t=60 min, anesthetize and freeze-clamp liver tissue in situ with Wollenberger tongs pre-cooled in liquid nitrogen.
- Serum: Collect portal vein blood for circulating metabolite analysis.

Analytical Method: GC-MS/MS

While LC-MS is suitable for intact phosphates, GC-MS is preferred for ^{2}H-tracing due to superior chromatographic separation of sugar isomers and robust fragmentation libraries.

Derivatization (MOX-TMS method):

- Dry supernatant under N_2 gas.
- Add 50 µL MOX/Pyridine (20 mg/mL). Incubate 90 min at 30°C.
- Add 80 µL MSTFA + 1% TMCS. Incubate 30 min at 37°C.

Instrument Parameters (Agilent 7890B/5977B or similar):

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- Column: DB-35MS (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium at 1 mL/min.
- Temp Program: 100°C (1 min) -> 10°C/min -> 300°C (hold 5 min).
- Ionization: Electron Impact (EI) at 70 eV.

Target Ions (SIM Mode):

Metabolite	Derivative	Quant Ion (m/z)	M+7 Shift (m/z)	Notes
Fructose	MOX-TMS	307 (C1-C4 fragment)	311 (+4 D)	Tracks entry pool
Glucose	MOX-TMS	319 (C1-C4 fragment)	323 (+4 D)	Tracks Gluconeogenesis
Pyruvate	MOX-TMS	174	177 (+3 D)	Direct glycolytic output
Lactate	TMS	219	222 (+3 D)	Redox state indicator
Palmitate	FAME	270	271-290 (M+x)	Lipogenesis (DNL)

Data Analysis & Flux Calculation

Natural Abundance Correction

Before calculating ratios, correct the raw ion intensities for the natural abundance of ^{13}C, ^{29}Si, and ^{30}Si using a matrix-based correction algorithm (e.g., IsoCor or manually via standard matrices).

Calculation 1: Fructolytic Flux Fraction ( )

This ratio determines the contribution of exogenous fructose to the intracellular pyruvate pool relative to other sources (e.g., glycogen, unlabeled glucose).

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- Note: The 0.5 factor accounts for the splitting of one C6 molecule into two C3 molecules.

Calculation 2: Triose Phosphate Cycling (TPI Flux)

This is the unique power of the d7 tracer.

- Theory: DHAP (from Fructose C1-C3) carries 3 Deuteriums. GAP (from Fructose C4-C6) carries 4 Deuteriums.
- Isomerization: DHAP

  GAP. The proton at C3 of DHAP is exchanged with water.
- Metric: Calculate the ratio of "Bleached" trioses.
  - If TPI flux is low, we see distinct M+3 (DHAP-derived) and M+4 (GAP-derived) lactate/pyruvate.
  - If TPI flux is high, M+4 converts to M+3 (loss of D at C3 position during GAP

    DHAP back-flux) or M+3 converts to M+2.
- Interpretation: A higher index indicates rapid equilibration and solvent exchange, often upregulated in NAFLD.

Calculation 3: De Novo Lipogenesis (DNL)

Fructose is a potent driver of DNL.[1] Deuterium from Fructose-d7 is incorporated into fatty acids via NADPH (generated by Malic Enzyme or Pentose Phosphate Pathway) and cytosolic Acetyl-CoA.

Using Mass Isotopomer Distribution Analysis (MIDA) on Palmitate:

- Calculate Fractional Synthesis Rate (f):
  - Where

    is the number of exchangeable hydrogens (approx 22 for Palmitate).

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- Precursor Enrichment (

  ): Since we cannot sample cytosolic Acetyl-CoA directly, we use the MIDA combinatorial probability model to solve for

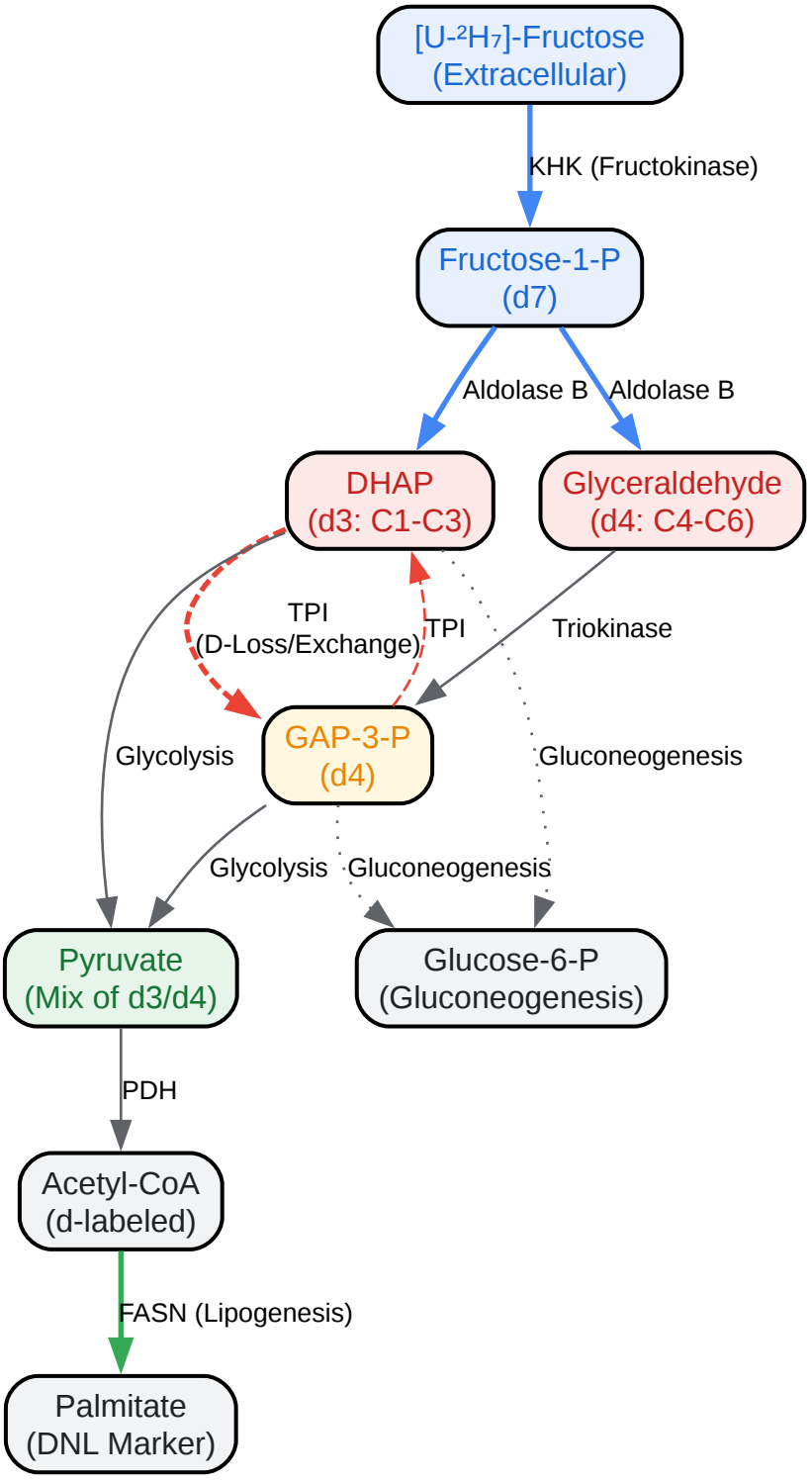
  based on the ratio of isotopomers (e.g., M+1/M+2 ratios of Palmitate).

Visualizing the Metabolic Network

Diagram 1: Fructose-d7 Fate & Deuterium Loss Points

This diagram illustrates the flow of [U-$^{2}H_{7}$]-Fructose through the liver, highlighting the critical node at Aldolase B and the TPI exchange where deuterium loss occurs.

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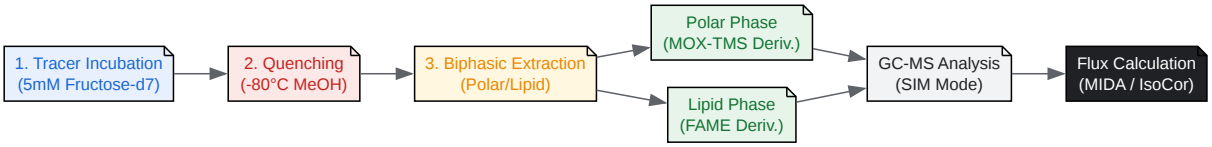
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Caption: Metabolic fate of [U-²H₇]-Fructose. Red dashed lines indicate the TPI step where proton exchange with solvent leads to measurable deuterium loss, serving as a flux gauge.

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Diagram 2: Analytical Workflow

Step-by-step logic from sample to data.



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Caption: Integrated workflow for dual-phase extraction allowing simultaneous analysis of fructolysis (Polar) and lipogenesis (Lipid).

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